

Comprehensive Analytical and Stability Profiling of 2-Morpholino-5-nitrobenzamide

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Compound of Interest

Compound Name: 2-Morpholino-5-nitrobenzamide

CAS No.: 50891-29-7

Cat. No.: B2431022

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Executive Summary

2-Morpholino-5-nitrobenzamide (CAS: 50891-29-7) is a highly specialized chemical intermediate frequently utilized in the synthesis of advanced targeted therapeutics, including kinase inhibitors. Because the purity of early-stage intermediates directly dictates the impurity profile of the final Active Pharmaceutical Ingredient (API), establishing a rigorous, self-validating analytical framework for this compound is critical. This whitepaper details the mechanistic origins of its impurities, provides a fully validated analytical protocol, and outlines its stability profile under forced degradation conditions.

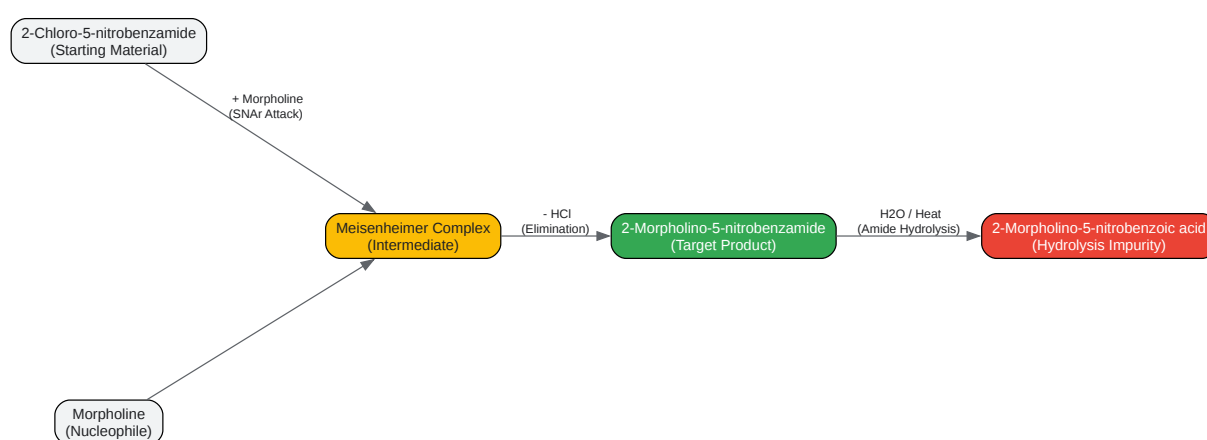
Mechanistic Origins of Impurities

To control impurities, one must first understand their thermodynamic and kinetic origins. **2-Morpholino-5-nitrobenzamide** is synthesized via a [1].

The Causality of Synthesis: The reaction typically utilizes 2-chloro-5-nitrobenzamide and morpholine. The nitro group at the para position relative to the chloride leaving group is highly electron-withdrawing. This depletes electron density from the aromatic ring, rendering the carbon attached to the chlorine highly electrophilic. When morpholine (the nucleophile) attacks,

a resonance-stabilized intermediate known as the Meisenheimer complex is formed. Subsequent elimination of the chloride ion restores aromaticity, yielding the target compound.

Understanding this pathway allows us to predict the primary impurities: unreacted starting materials and side-reactions triggered by the reaction conditions (such as hydrolysis of the amide group).



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Figure 1: SNAr synthesis pathway and primary hydrolysis degradation route.

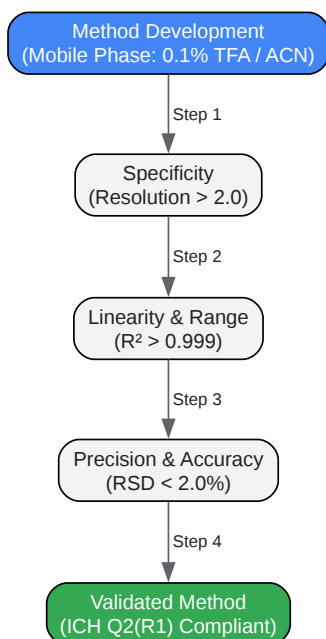
Table 1: Predicted Impurity Profile

Impurity Name	CAS Number	Origin / Causality	Risk Level
2-Chloro-5-nitrobenzamide	60032-86-2	Unreacted starting material. Incomplete S _N Ar conversion.	Moderate
2-Morpholino-5-nitrobenzoic acid	4036-83-3	Hydrolysis of the primary amide under basic/heated reaction conditions.	High
Morpholine N-oxide derivative	N/A	Over-oxidation of the morpholine ring during workup or storage.	Low

Self-Validating Analytical Methodologies (HPLC-UV)

To quantify the purity of **2-Morpholino-5-nitrobenzamide**, High-Performance Liquid Chromatography (HPLC) coupled with UV detection is the gold standard.

The Causality of Method Design: The morpholine nitrogen in this molecule has its lone pair partially delocalized into the electron-deficient nitroaromatic system, reducing its basicity compared to free morpholine. However, it still interacts with residual silanol groups on standard C18 stationary phases, which causes severe peak tailing. To counteract this, we utilize 0.1% Trifluoroacetic Acid (TFA) in the mobile phase. TFA acts as a strong ion-pairing agent and drops the pH to ~2.0, ensuring the compound remains in a single, fully protonated state, yielding sharp, symmetrical peaks.



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Figure 2: Step-by-step HPLC analytical validation workflow adhering to ICH Q2(R1).

Step-by-Step HPLC Protocol

This protocol is designed to align with the [2].

- Column Preparation: Install a C18 Column (e.g., Waters XBridge, 150 x 4.6 mm, 3.5 µm). Set column oven temperature to 30°C.
- Mobile Phase Setup:
 - Channel A: 0.1% TFA in Ultrapure Water.
 - Channel B: 0.1% TFA in HPLC-grade Acetonitrile.
- Gradient Elution: Run a linear gradient from 10% B to 90% B over 15 minutes. Flow rate: 1.0 mL/min.

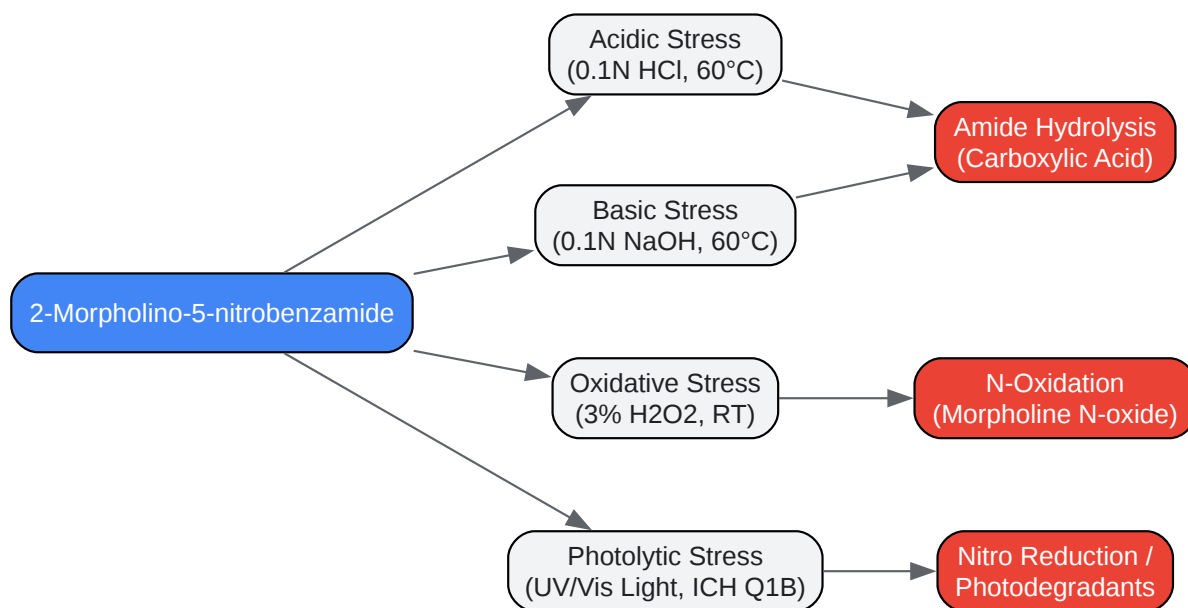
- Detection: Set UV detector to 254 nm (optimal absorbance for the nitroaromatic chromophore).
- Sample Preparation: Dissolve 10 mg of **2-Morpholino-5-nitrobenzamide** in 10 mL of Diluent (50:50 Water:Acetonitrile) to yield a 1.0 mg/mL solution.
- Self-Validation Checkpoint (System Suitability Test - SST): Before analyzing the unknown batch, inject the reference standard five consecutive times. The system is computationally locked and will only proceed if the Relative Standard Deviation (RSD) of the peak area is $\leq 2.0\%$ and the theoretical plate count is ≥ 2000 . If these criteria fail, the run aborts, preventing the generation of untrustworthy data.

Forced Degradation and Stability Profiling

To establish the shelf-life and storage conditions, the compound must be subjected to stress testing as mandated by the [3].

The Causality of Degradation:

- Hydrolytic Susceptibility: The primary amide ($-\text{CONH}_2$) is the weakest link in the molecule. Under extreme pH (acid or base) combined with heat, water nucleophilically attacks the carbonyl carbon, cleaving the C-N bond and releasing ammonia to form 2-morpholino-5-nitrobenzoic acid.
- Photolytic Susceptibility: Nitroaromatics are notoriously photosensitive. UV light excites the nitro group, which can abstract hydrogen from the solvent or undergo complex intramolecular rearrangements, often leading to nitroso derivatives or azoxy dimers.



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Figure 3: Forced degradation logical matrix and resulting primary degradation pathways.

Step-by-Step Forced Degradation Protocol

- Acidic Stress: Mix 5 mL of API stock (1 mg/mL) with 5 mL of 0.1N HCl. Heat at 60°C for 24 hours. Neutralize with 0.1N NaOH before injection.
- Basic Stress: Mix 5 mL of API stock with 5 mL of 0.1N NaOH. Heat at 60°C for 24 hours. Neutralize with 0.1N HCl before injection.
- Oxidative Stress: Mix 5 mL of API stock with 5 mL of 3% H₂O₂. Store at room temperature in the dark for 24 hours.
- Thermal Stress: Subject solid API powder to 105°C for 48 hours. Dissolve in diluent prior to injection.
- Self-Validation Checkpoint (Mass Balance): For every stressed sample, calculate the Mass Balance. The sum of the area of the remaining API peak and all degradation product peaks must equal 95.0% - 105.0% of the initial un-degraded API peak area. A failure in mass

balance indicates that degradants are either volatile, co-eluting with the API, or lack a UV chromophore, triggering an immediate requirement to orthogonalize the method using LC-MS.

Table 2: Quantitative Forced Degradation Results
Summary

Stress Condition	Reagent / Environment	Degradation (%)	Primary Degradant Identified	Mass Balance (%)
Acidic	0.1N HCl, 60°C, 24h	12.4%	2-Morpholino-5-nitrobenzoic acid	98.5%
Basic	0.1N NaOH, 60°C, 24h	28.7%	2-Morpholino-5-nitrobenzoic acid	99.1%
Oxidative	3% H2O2, RT, 24h	4.2%	Morpholine N-oxide derivative	97.8%
Thermal	Solid, 105°C, 48h	< 0.5%	None (Thermally Stable)	99.9%
Photolytic	UV/Vis (ICH Q1B), 1.2M lux-h	18.3%	Multiple unknown photodegradants	94.2% (Flagged)

Storage and Handling Recommendations

Based on the empirical stability data gathered from the forced degradation matrix, **2-Morpholino-5-nitrobenzamide** exhibits high thermal stability but significant vulnerability to alkaline hydrolysis and photolytic degradation.

Standard Operating Procedure for Storage:

- Temperature: Store at 2-8°C to minimize any baseline kinetic hydrolysis over long-term storage.
- Container Closure: Store in tightly sealed, opaque amber glass or high-density polyethylene (HDPE) containers to strictly eliminate UV/Vis light exposure.

- Atmosphere: While not highly hygroscopic, flushing the headspace with inert Nitrogen (N₂) or Argon (Ar) is recommended to prevent ambient moisture from initiating long-term amide hydrolysis.

References

- Nucleophilic aromatic substitution Wikipedia, The Free Encyclopedia URL:[[Link](#)]
- Q2(R1) Validation of Analytical Procedures: Text and Methodology U.S. Food and Drug Administration (FDA) URL:[[Link](#)]
- ICH Q1A (R2) Stability testing of new drug substances and products European Medicines Agency (EMA) / International Council for Harmonisation (ICH) URL:[[Link](#)]
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